

Biosynthesis and Metabolic Pathways

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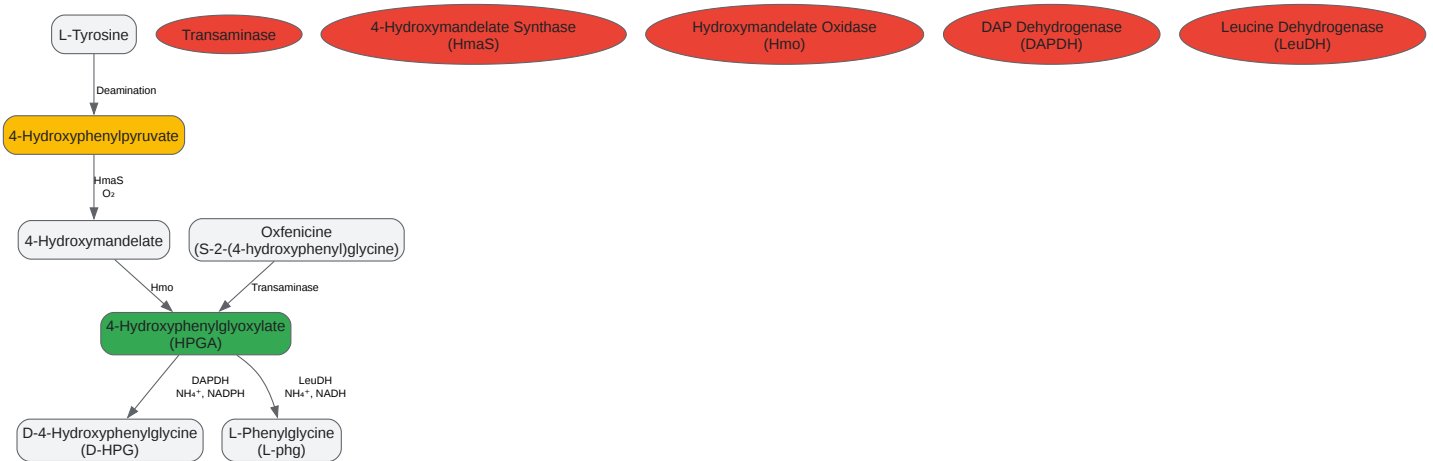
Compound Focus: 4-Hydroxyphenylglyoxylate

CAS No.: 15573-67-8

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4-Hydroxyphenylglyoxylate is primarily formed through specific, enzyme-catalyzed steps. The following diagram illustrates its position in two primary pathways: the biosynthesis of 4-Hydroxyphenylglycine (HPG) and the metabolic activation of the drug Oxfenicine.



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Key intermediates and enzymes in HPGA-related pathways.

Experimental and Industrial Applications

In industrial and laboratory settings, **4-Hydroxyphenylglyoxylate** is a target for enzymatic production and conversion, often within engineered microbial systems.

Application	Key Enzymes/Systems	Reported Yield/Performance
L-phenylglycine (L-phg) Production	Engineered <i>E. coli</i> pathway: HmaS, Hmo, LeuDh, TyrB [1].	Initial production: 0.23 mM from 10 mM L-phenylalanine. Improved to 3.72 mM with a cofactor self-sufficient system [1] [2].
D-4-Hydroxyphenylglycine (D-HPG) Production	Three-enzyme cascade: AroAT, DAPDH, GDH [3].	The best engineered DAPDH variant (PtDAPDHM4) showed a 26.75-fold increase in catalytic efficiency (k_{cat}/K_m). Produced 19.8 g/L D-HPG from 40 g/L racemate DL-HPG in a 3 L fermenter [3].

Pharmacological Role

Beyond biosynthesis, **4-Hydroxyphenylglyoxylate** is the **active metabolite** of the drug **oxfenicine** (S-2-(4-hydroxyphenyl)glycine) [4]. Oxfenicine is a specific inhibitor of the enzyme **carnitine-palmitoyl transferase-1b (CPT-1b)** [4]. It must be transaminated in the body to **4-Hydroxyphenylglyoxylate**, which then acts as a **competitive inhibitor against carnitine**, preventing the import of long-chain fatty acids into mitochondria for oxidation [4]. This mechanism suppresses fatty acid oxidation in tissues like skeletal muscle and adipose tissue, which has been shown to improve whole-body insulin sensitivity in animal studies [4].

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References

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